

Mass Spectrometry Fragmentation of Ethyl 4-chlorobenzoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ethyl 4-chlorobenzoate

Cat. No.: B1584416

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Introduction

Ethyl 4-chlorobenzoate is an aromatic ester of significant interest in organic synthesis and as a potential intermediate in the development of pharmaceutical compounds. Understanding its behavior under mass spectrometric analysis is crucial for its identification, characterization, and quantification in various matrices. This technical guide provides a comprehensive overview of the fragmentation pathways of **Ethyl 4-chlorobenzoate**, primarily under Electron Ionization (EI), and discusses the expected behavior under softer ionization techniques. It also includes a representative experimental protocol for its analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

Electron Ionization (EI) Mass Spectrometry

Electron Ionization is a "hard" ionization technique that imparts significant energy to the analyte molecule, leading to extensive fragmentation. The resulting mass spectrum is a fingerprint of the molecule, providing valuable structural information.

Quantitative Data

The EI mass spectrum of **Ethyl 4-chlorobenzoate** is characterized by several key fragment ions. The relative intensities of these ions can be used for identification and quantification. The data presented below is a summary from various spectral databases.^{[1][2]}

m/z	Relative Intensity (%)	Proposed Fragment Ion
186	5.2	$[M+2]^{\bullet+}$
184	15.6	$[M]^{\bullet+}$
156	32.8	$[M - C_2H_4]^{\bullet+}$
141	33.3	$[M - OC_2H_5]^+$ (37Cl isotope)
139	100.0	$[M - OC_2H_5]^+$ (35Cl isotope)
113	9.8	$[C_6H_4Cl]^+$ (37Cl isotope)
111	29.8	$[C_6H_4Cl]^+$ (35Cl isotope)
75	17.5	$[C_6H_3]^+$

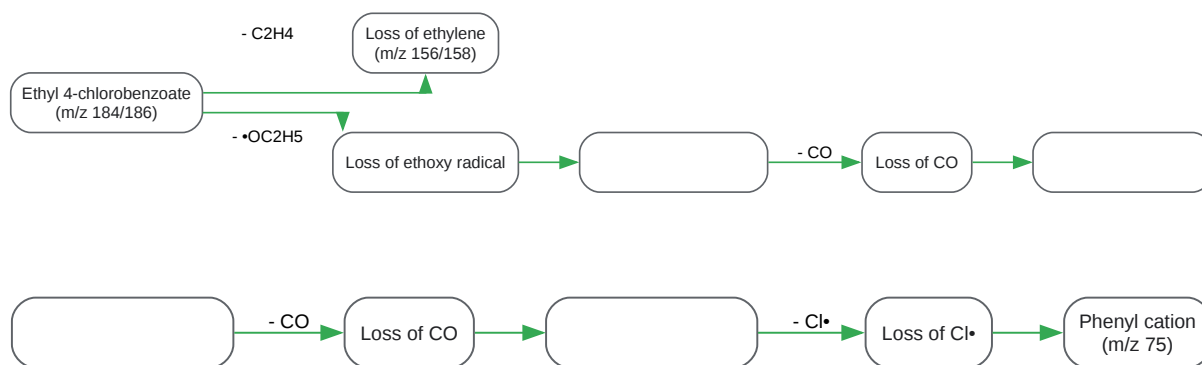
Note: The presence of chlorine is indicated by the characteristic isotopic pattern for ions containing chlorine, with the (M+2) peak having approximately one-third the intensity of the M peak.

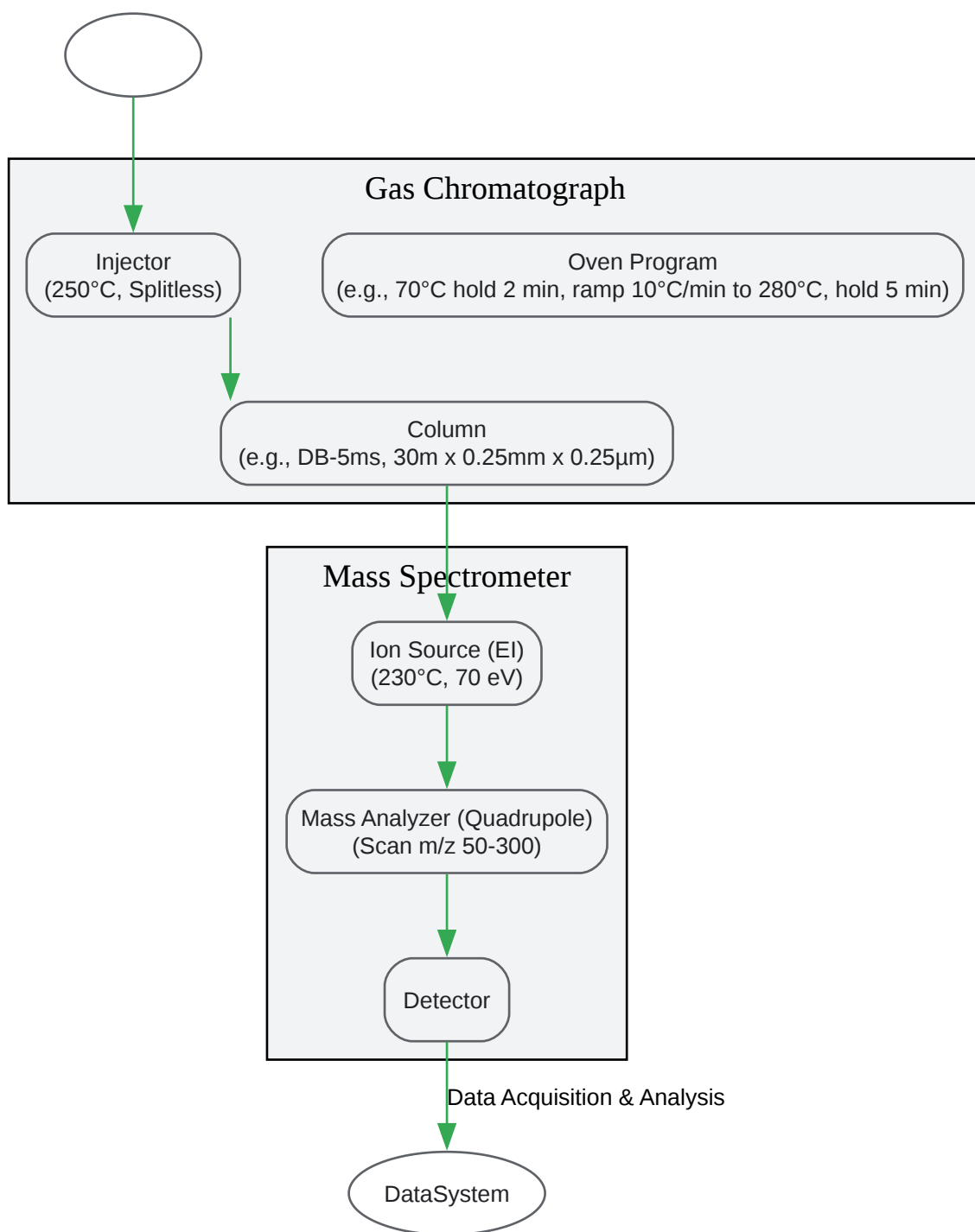
Fragmentation Pathways

The fragmentation of **Ethyl 4-chlorobenzoate** under EI conditions proceeds through several key pathways, which are initiated by the removal of an electron to form the molecular ion ($[M]^{\bullet+}$).

Primary Fragmentation Pathways

The most prominent fragmentation pathways involve the cleavage of bonds adjacent to the carbonyl group and the aromatic ring.





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References

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- 2. Ethyl 4-chlorobenzoate | C₉H₉ClO₂ | CID 81785 - PubChem [pubchem.ncbi.nlm.nih.gov]
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